

Personal protective equipment for handling Tellurium dibromide

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Compound of Interest

Compound Name: Tellurium dibromide

Cat. No.: B1610629

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Essential Safety and Handling Guide for Tellurium Dibromide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Tellurium dibromide** (TeBr_2). It is intended for researchers, scientists, and professionals in drug development who work with this hazardous chemical. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment

Tellurium dibromide is a corrosive and toxic substance that can cause severe skin burns, eye damage, and is fatal if inhaled.[1] It is also moisture-sensitive.[2] Proper personal protective equipment (PPE) is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE):

| Protection Type | Specification | Standard |
|--------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------|
| Eye Protection | Goggles or a face shield. | European Standard EN 166 or OSHA 29 CFR 1910.133.[2][3] |
| Hand Protection | Protective gloves. | |
| Skin and Body Protection | Long-sleeved clothing, lab coat. | |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. [1] If ventilation is insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter is required.[2][3] | EN 149, EN 143.[3] |

Quantitative Safety Data

| Parameter | Value | Reference |
|-----------------------------------------------------------------------|---------------------------|-----------|
| Molecular Weight | 287.4 g/mol | [4] |
| Melting Point | 210 °C (410 °F) | [5] |
| Boiling Point | 339 °C (642 °F) | [5] |
| OSHA Permissible Exposure Limit (PEL) for Tellurium Compounds (as Te) | TWA 0.1 mg/m ³ | [6] |

Operational Plan: Handling Tellurium Dibromide

This section outlines the step-by-step procedure for safely handling **Tellurium dibromide** in a laboratory setting.

Pre-Operational Checks

- **Verify Fume Hood Functionality:** Ensure the chemical fume hood is operational and has a current inspection certification.

- Assemble all Materials: Gather all necessary equipment, including **Tellurium dibromide**, reagents, glassware, and waste containers, and place them inside the fume hood.
- Inspect PPE: Check all PPE for integrity (e.g., no cracks in goggles, no holes in gloves).
- Locate Emergency Equipment: Confirm the location and accessibility of the nearest safety shower, eyewash station, and fire extinguisher.[2]

Handling Procedure

- Don PPE: Put on a lab coat, chemical safety goggles, and protective gloves before handling the reagent.
- Work Within a Fume Hood: Conduct all manipulations of **Tellurium dibromide** exclusively within a certified chemical fume hood to avoid inhalation of dust or vapors.[1]
- Avoid Dust Formation: Handle the solid crystalline substance carefully to minimize the generation of dust.[1]
- Portioning and Weighing: If transferring or weighing, use a contained system (e.g., weighing boat) and clean any spills immediately.
- Moisture Sensitivity: Keep the container tightly closed when not in use and avoid exposure to moisture, as it is moisture-sensitive.[1][2]
- Avoid Incompatible Materials: Keep **Tellurium dibromide** away from strong bases and oxidizing agents.[2]

Post-Operational Procedure

- Secure the Reagent: Tightly close the **Tellurium dibromide** container and store it in a designated, cool, dry, and well-ventilated corrosives area.[1][3]
- Decontaminate Work Area: Wipe down the work surface within the fume hood with an appropriate cleaning agent.
- Dispose of Waste: Dispose of any contaminated materials (e.g., weighing boats, pipette tips) in the designated hazardous waste container.

- Doff PPE: Remove PPE in the correct order (gloves first, then lab coat, then goggles) to prevent cross-contamination.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)

Emergency and Disposal Plans

First Aid Measures

Immediate medical attention is required for any exposure.[\[1\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Immediately call a poison center or doctor.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[\[2\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical advice.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#)[\[2\]](#) Rinse mouth with water.[\[4\]](#) Call a physician or poison control center immediately.[\[1\]](#)

Spill Response

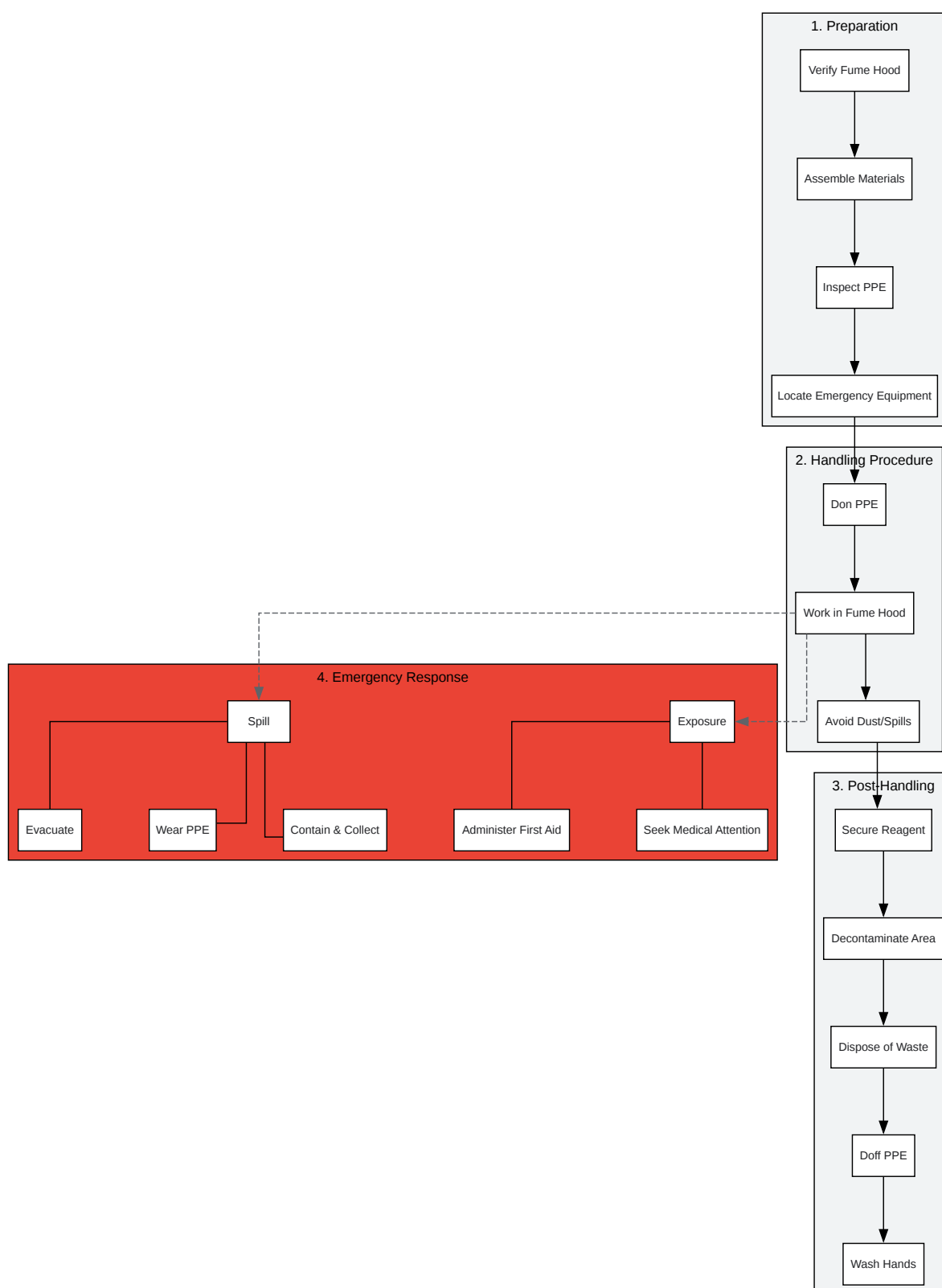
- Evacuate: Evacuate personnel from the immediate area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Wear appropriate PPE, including respiratory protection. Sweep up the spilled solid material, avoiding dust formation, and shovel it into a suitable container for disposal.[\[1\]](#)
[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan

Waste is classified as hazardous and must be disposed of in accordance with local, state, and federal regulations.^[1]

- **Waste Collection:** Collect waste **Tellurium dibromide** and any contaminated materials in a designated, labeled, and sealed container.
- **Storage:** Store the waste container in a secure, well-ventilated area, away from incompatible materials.
- **Disposal:** Dispose of the contents and container at an approved waste disposal plant.^[1] Do not empty into drains or release into the environment.^[1]

Procedural Workflow



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Caption: Workflow for handling **Tellurium dibromide**, from preparation to emergency response.

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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. fishersci.ie [fishersci.ie]
- 3. fishersci.com [fishersci.com]
- 4. Tellurium dibromide | Br₂Te | CID 12120249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Buy Tellurium dibromide | 7789-54-0 [smolecule.com]
- 6. CDC - NIOSH Pocket Guide to Chemical Hazards - Tellurium [cdc.gov]
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